

Health and Safety Profile of N,N-Dibenzyl-p-anisidine: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dibenzyl-p-anisidine*

Cat. No.: *B092934*

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Disclaimer: Specific health and safety data for **N,N-Dibenzyl-p-anisidine** is not readily available in published literature. This guide is therefore based on the toxicological profile of the structurally related parent compound, p-anisidine. The dibenzyl substitution may alter the physicochemical and toxicological properties. This information should be used as a precautionary guide and not as a direct toxicological assessment of **N,N-Dibenzyl-p-anisidine**.

This technical guide provides an in-depth overview of the health and safety information pertinent to **N,N-Dibenzyl-p-anisidine**, primarily leveraging data from its parent compound, p-anisidine. It is intended for researchers, scientists, and professionals in drug development who may handle this or structurally similar compounds.

Hazard Identification and Classification

Based on the data for p-anisidine, **N,N-Dibenzyl-p-anisidine** should be handled as a substance with significant health hazards. The Globally Harmonized System (GHS) classification for p-anisidine indicates a high level of toxicity.

Table 1: GHS Classification for p-Anisidine

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[1]
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin.[1]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.[1]
Carcinogenicity	Category 1B	H350: May cause cancer.[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]

Toxicological Data Summary

Quantitative toxicological data for p-anisidine provides a basis for assessing the potential risks associated with **N,N-Dibenzyl-p-anisidine**.

Table 2: Acute Toxicity Data for p-Anisidine

Route	Species	Value	Reference
Oral LD50	Rat	1400 mg/kg	[2]
Dermal LD50	Rat	3200 mg/kg	[2]

Potential Health Effects

Exposure to aromatic amines like p-anisidine can lead to a range of health effects.[3]

- **Acute Effects:** Inhalation, ingestion, or skin contact can be fatal.[1] It may cause irritation to the skin, eyes, and respiratory tract.[3] A significant acute effect of exposure to aromatic amines is methemoglobinemia, a condition where the iron in hemoglobin is oxidized,

rendering it unable to transport oxygen effectively.[3][4][5] This can lead to cyanosis (bluish discoloration of the skin), headache, dizziness, and fatigue.[3][4]

- Chronic Effects: Prolonged or repeated exposure may cause damage to the blood, kidneys, and liver.[4] p-Anisidine is classified as a substance that may cause cancer.[1] It may also cause skin allergies.[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the high toxicity of p-anisidine, stringent safety protocols should be adopted when handling **N,N-Dibenzyl-p-anisidine**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[1][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective suit are essential.[1]
- Respiratory Protection: In case of inadequate ventilation or when handling powders, a NIOSH-approved respirator with appropriate cartridges should be used.

Handling and Storage

- Handling: Avoid direct contact with the substance. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[6]

Emergency Procedures

- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[7]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek immediate medical attention.^[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.^[7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.^[7]

Visualizations

Generalized Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of potentially hazardous aromatic amines like **N,N-Dibenzyl-p-anisidine**.

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